

A Technical Overview of Monomethyl Phosphate: Molecular Formula and Weight

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Compound of Interest

Compound Name: *Monomethyl phosphate*

Cat. No.: *B1254749*

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Monomethyl phosphate, a key metabolite and structural component in various biological systems, serves as a fundamental molecule in cellular signaling and metabolism. This document provides a concise technical summary of its molecular formula and weight for researchers, scientists, and professionals in drug development.

Molecular Composition and Weight

The chemical identity of **monomethyl phosphate** is defined by its molecular formula, which enumerates the constituent atoms. The molecular weight is derived from the sum of the atomic weights of these atoms.

The molecular formula for **monomethyl phosphate** is $\text{CH}_5\text{O}_4\text{P}$ ^{[1][2][3][4]}.

The molecular weight of this compound is approximately 112.02 g/mol ^{[1][2][3][4]}.

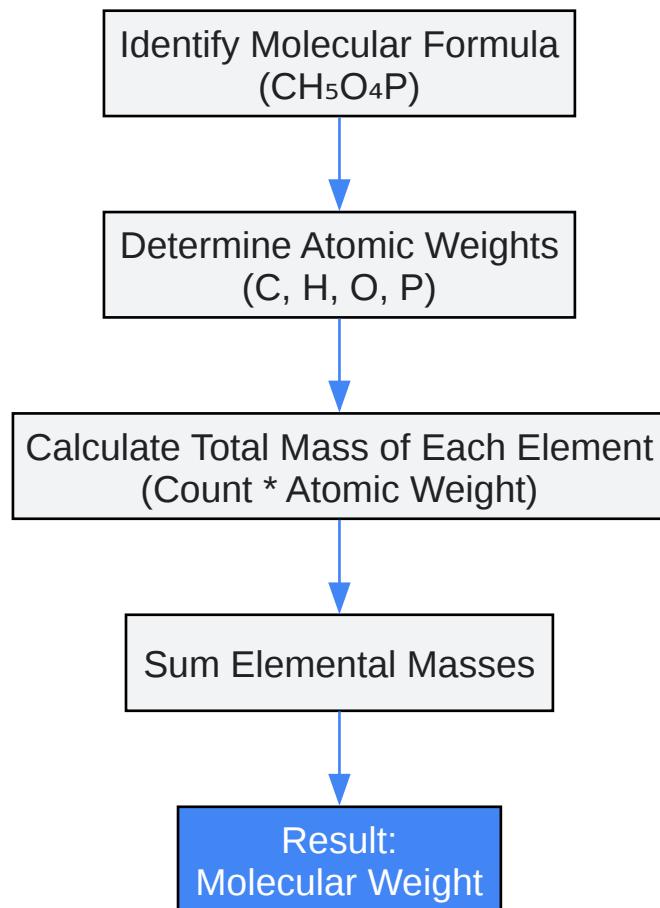
A detailed breakdown of the elemental composition and their contribution to the overall molecular weight is presented in the table below.

Element	Symbol	Count	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	1	~12.011[5][6][7]	12.011
Hydrogen	H	5	~1.008[8][9][10][11]	5.040
Oxygen	O	4	~15.999[12][13][14][15]	63.996
Phosphorus	P	1	~30.974[16][17][18][19][20]	30.974
Total		~112.021		

Note: The total molecular weight calculated from the sum of the standard atomic weights of the constituent elements may vary slightly from the cited molecular weight due to isotopic abundances and rounding.

Logical Relationship of Molecular Weight Calculation

The determination of **monomethyl phosphate**'s molecular weight is a direct application of fundamental chemical principles. The logical flow for this calculation is straightforward.



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Calculation of Molecular Weight.

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References

- 1. Monomethyl phosphate | CH₅O₄P | CID 13130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. methyl dihydrogen phosphate | 812-00-0 [chemicalbook.com]

- 5. byjus.com [byjus.com]
- 6. youtube.com [youtube.com]
- 7. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 9. quora.com [quora.com]
- 10. Hydrogen - Wikipedia [en.wikipedia.org]
- 11. m.youtube.com [m.youtube.com]
- 12. fiveable.me [fiveable.me]
- 13. princeton.edu [princeton.edu]
- 14. Oxygen - Wikipedia [en.wikipedia.org]
- 15. m.youtube.com [m.youtube.com]
- 16. byjus.com [byjus.com]
- 17. Phosphorus - Wikipedia [en.wikipedia.org]
- 18. A brief note on Atomic Mass of Phosphorus [unacademy.com]
- 19. Atomic Weight of Phosphorus | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 20. Atomic Weights and Isotopic Compositions for Phosphorus [physics.nist.gov]
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